

# Personal protective equipment for handling Indole-6-boronic acid

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## Compound of Interest

Compound Name: *Indole-6-boronic acid*

Cat. No.: B132104

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## Essential Safety and Handling Guide for Indole-6-boronic Acid

For researchers, scientists, and professionals in drug development, the safe handling of chemical reagents is paramount. This guide provides immediate, essential safety and logistical information for the proper use of **Indole-6-boronic acid**, including detailed operational protocols and disposal plans to ensure a safe laboratory environment.

Chemical Identifier:

- Name: **Indole-6-boronic acid**
- CAS Number: 147621-18-9
- Molecular Formula: C<sub>8</sub>H<sub>8</sub>BNO<sub>2</sub>
- Molecular Weight: 160.97 g/mol [1][2][3]

## Hazard Identification and Personal Protective Equipment (PPE)

**Indole-6-boronic acid** is classified as a hazardous substance and requires careful handling to avoid adverse health effects.[4]

**Primary Hazards:**

- Skin Irritation: Causes skin irritation.[3][4][5]
- Serious Eye Irritation: Causes serious eye irritation.[3][4][5]
- Respiratory Irritation: May cause respiratory irritation.[3][4][5]

The following table summarizes the necessary personal protective equipment (PPE) for handling **Indole-6-boronic acid**.

PPE Category	Specification	Rationale
Eye/Face Protection	Chemical safety goggles or eyeglasses with side shields meeting OSHA 29 CFR 1910.133 or European Standard EN166 standards.[4]	To prevent eye contact with dust particles and potential splashes.
Hand Protection	Chemically resistant gloves (e.g., nitrile).[6][7]	To prevent skin contact and irritation.[6]
Body Protection	A standard laboratory coat is required. For tasks with a higher risk of splashing, a chemical-resistant apron is recommended.[6][7][8]	To protect skin from accidental spills or contact.
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator (e.g., N95 dust mask) is necessary if dust is generated.[4][7][9]	To prevent inhalation of dust particles and subsequent respiratory irritation.[7]

## Operational and Handling Protocol

Adherence to a strict operational protocol is crucial for the safe handling of **Indole-6-boronic acid**. All operations should be conducted in a well-ventilated area, preferably within a certified

chemical fume hood.[6][10] Ensure that an eyewash station and safety shower are readily accessible.[6][9]

#### Step-by-Step Handling Procedure:

- Preparation:

- Before handling, ensure the work area within the chemical fume hood is clean and uncluttered.
- Confirm the availability and functionality of the eyewash station and safety shower.
- Assemble all necessary equipment (spatula, weighing paper, glassware, etc.).

- Donning PPE:

- Put on all required personal protective equipment as outlined in the table above before handling the chemical.

- Handling the Chemical:

- Keep the container of **Indole-6-boronic acid** tightly closed when not in use.[4][7]
- To retrieve the product, centrifuge the original vial before removing the cap to ensure maximum recovery.[1]
- Use a spatula to carefully transfer the solid powder, avoiding the generation of dust.[7]
- If weighing the compound, do so on weighing paper or in a suitable container within the fume hood.
- When dissolving the solid, add the solvent slowly to the solid to prevent splashing.

- Post-Handling:

- Clean the work area and any equipment used with an appropriate solvent.

- Dispose of all contaminated materials, including gloves and weighing paper, as hazardous waste.
- Wash hands thoroughly with soap and water after handling is complete.[\[6\]](#)[\[7\]](#)

## Storage and Disposal Plan

Proper storage and disposal are critical components of the safe handling of **Indole-6-boronic acid**.

Storage:

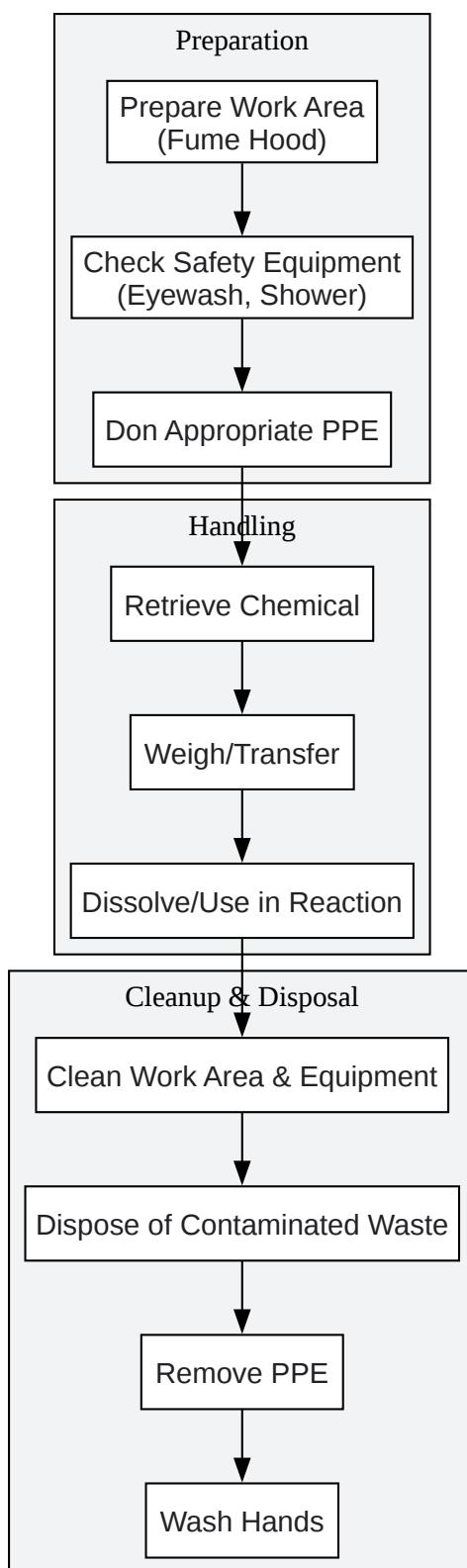
- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[4\]](#)
- Recommended storage temperatures are between 2-8°C or at -20°C for long-term stability.[\[1\]](#)[\[2\]](#)

Disposal:

- All waste generated from the use of **Indole-6-boronic acid**, including contaminated PPE and empty containers, must be treated as hazardous waste.[\[6\]](#)
- Dispose of chemical waste in accordance with federal, state, and local regulations.[\[6\]](#) Do not empty into drains.[\[4\]](#)
- Chemical waste generators must consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification.[\[4\]](#)
- Empty containers should be triple rinsed with a suitable solvent before disposal. The rinsate should be collected and disposed of as hazardous waste.[\[11\]](#)

## Workflow for Safe Handling and Disposal

The following diagram illustrates the logical workflow for the safe handling and disposal of **Indole-6-boronic acid**.



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Caption: Workflow for Safe Handling of **Indole-6-boronic Acid**.

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## References

- 1. usbio.net [usbio.net]
- 2. 6-Indolylboronic acid = 95 147621-18-9 [sigmaaldrich.com]
- 3. H53313.03 [thermofisher.com]
- 4. fishersci.com [fishersci.com]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. benchchem.com [benchchem.com]
- 7. benchchem.com [benchchem.com]
- 8. chem.libretexts.org [chem.libretexts.org]
- 9. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 10. aksci.com [aksci.com]
- 11. rtong.people.ust.hk [rtong.people.ust.hk]
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